

An In-depth Technical Guide to Methyl Chloroacetate (CAS 96-34-4)

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Compound of Interest

Compound Name: Methyl chloroacetate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl chloroacetate (MCA), with the CAS registry number 96-34-4, is a halogenated ester of significant importance in the chemical and pharmaceutical industries.[1][2] It is a colorless, transparent liquid characterized by a sharp, pungent odor.[1][3] Structurally, it combines the reactivity of both an ester and an alkyl halide, making it a versatile and crucial building block in a myriad of synthetic processes.[4] This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, applications, and safety information, tailored for a technical audience.

Physicochemical and Spectral Data

Methyl chloroacetate's utility in various applications is underpinned by its specific physical and chemical properties.

Table 1: Physicochemical Properties of **Methyl Chloroacetate**

Property	Value	Reference
IUPAC Name	Methyl 2-chloroacetate	[4]
Synonyms	Chloroacetic acid methyl ester, Methyl monochloroacetate	[5]
CAS Number	96-34-4	[4]
Molecular Formula	C ₃ H ₅ ClO ₂	[4]
Molecular Weight	108.52 g/mol	[4]
Appearance	Colorless liquid	[3]
Odor	Sharp, pungent	[1]
Density	1.238 g/mL at 25 °C	[3]
Melting Point	-33 °C (-27.4 °F)	[6]
Boiling Point	130-132 °C (266-269.6 °F)	[6]
Flash Point	47 °C (116.6 °F)	[6]
Autoignition Temperature	465 °C (869 °F)	[6]
Vapor Pressure	10 mmHg at 25 °C	[3]
Vapor Density	3.8 (vs. air)	[3]
Water Solubility	28 g/L at 20 °C (slow decomposition)	[1][3]
Solubility	Miscible with ethanol, ether, acetone, and benzene	[3]
log Pow	0.63	[7]
Refractive Index	n ₂₀ /D 1.422	[3]

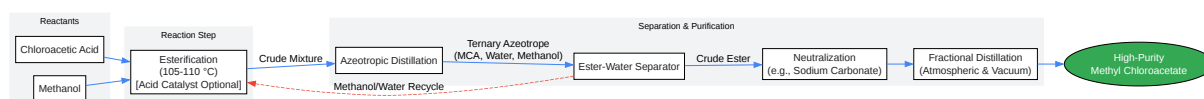
Synthesis and Purification

The primary industrial method for synthesizing **methyl chloroacetate** is the direct esterification of chloroacetic acid with methanol.[2][8] This reversible reaction is typically driven to completion

by removing the water formed.[2]

General Esterification Workflow

The following diagram illustrates the general workflow for the synthesis of **methyl chloroacetate**.



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General workflow for **methyl chloroacetate** synthesis.

Experimental Protocol: Laboratory-Scale Synthesis

This protocol is adapted from established laboratory procedures for esterification.[2]

Materials:

- Chloroacetic acid (1 mole)
- Methanol (3.66 moles, excess)
- Concentrated sulfuric acid (catalytic amount, optional)
- Sodium carbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Apparatus: Round-bottom flask, reflux condenser, heating mantle, separatory funnel, distillation setup.

Procedure:

- To a round-bottom flask, add chloroacetic acid and an excess of methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid while cooling the flask in an ice bath.
- Equip the flask with a reflux condenser and heat the mixture under reflux for 2-3 hours.
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Wash the mixture sequentially with water, 5% sodium carbonate solution (to neutralize the acid), and finally with a saturated sodium chloride solution.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude **methyl chloroacetate** by fractional distillation. Collect the fraction boiling at 130-132 °C.[6] The yield is typically around 96%.[2]

Industrial-Scale Synthesis and Purification

On an industrial scale, the process is often continuous.[9] A mixture of chloroacetic acid and methanol is fed into an esterification kettle heated to 105-110 °C.[2] A ternary azeotrope of **methyl chloroacetate**, water, and methanol is continuously distilled off.[2] This vapor is passed through an ester-water separator. The aqueous layer (containing methanol) is recycled back to the reactor, while the crude ester layer is collected.[2] The crude product is then neutralized with a base like sodium carbonate and purified by a two-stage distillation process: first at atmospheric pressure to remove low-boiling impurities, followed by vacuum distillation to obtain the high-purity final product.[2][8]

Reactivity and Key Reactions

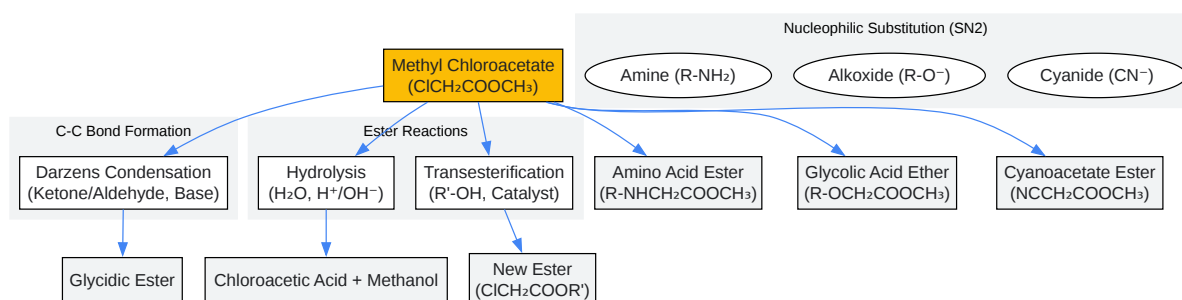
Methyl chloroacetate's reactivity is dominated by its two functional groups: the ester and the C-Cl bond. The chlorine atom is a good leaving group, making the α -carbon susceptible to nucleophilic attack, primarily via an S_N2 mechanism.[4][9]

Table 2: Key Reactions of **Methyl Chloroacetate**

Reaction Type	Reagents	Product Type	Significance
Nucleophilic Substitution	Amines, Alkoxides, Cyanide, etc.	Amino acid esters, ethers, nitriles	Core reaction for building complex molecules.[4][9]
Ester Hydrolysis	Water (acid or base-catalyzed)	Chloroacetic acid and Methanol	Can occur in the presence of moisture. [4][9]
Transesterification	Alcohols (with catalyst)	Different chloroacetate esters	Modifies the ester group.[9]
Darzens Condensation	Aldehydes or ketones with a base	Glycidic esters (α,β -epoxy esters)	Forms new C-C bonds and an epoxide ring. [9]
Williamson Ether Synthesis	Alcoholates/Alkoxides	Glycolic acid ethers	Formation of ether linkages.[9]

General Reaction Pathways

The following diagram illustrates the primary reaction pathways of **methyl chloroacetate**.



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Primary reaction pathways of **methyl chloroacetate**.

Experimental Protocol: Base-Promoted Ester Hydrolysis

This protocol demonstrates a typical procedure for the hydrolysis of an ester using a base.^[10]
^[11]

Materials:

- **Methyl chloroacetate**
- 1.0 M Sodium hydroxide (NaOH) solution
- 50% Ethanol-water solution
- Universal indicator
- Test tubes, water bath, pipette.

Procedure:

- In a test tube, combine 1.0 mL of 50% ethanol, 1 drop of universal indicator, and 1 drop of 1.0 M NaOH solution. Mix thoroughly.
- Add 3 drops of **methyl chloroacetate** to the test tube and mix gently.
- Record the initial color and corresponding pH of the solution.
- Place the test tube in a water bath maintained at 50 °C and start a timer.
- Observe and record the color and pH of the solution at regular intervals (e.g., 2, 5, and 10 minutes).
- A color change indicating a decrease in pH signifies the consumption of NaOH as the ester hydrolyzes to form the sodium salt of chloroacetic acid and methanol. The reaction is driven to completion because the carboxylic acid is deprotonated by the base.[\[11\]](#)

Applications in Research and Industry

Methyl chloroacetate is a pivotal intermediate in the synthesis of a wide range of commercial products.[\[1\]\[2\]](#)

- **Pharmaceuticals:** It serves as a building block for various Active Pharmaceutical Ingredients (APIs).[\[1\]\[2\]](#) For instance, it is a precursor in the synthesis of vitamins (such as Vitamin A and B6), sulfonamide drugs, and analgesics.[\[12\]\[13\]](#) It has also been used as a reagent in the synthesis of the selective COX-2 inhibitor, Valdecixib.[\[14\]](#)
- **Agrochemicals:** A significant portion of industrially produced **methyl chloroacetate** is used in the manufacturing of pesticides.[\[1\]\[2\]](#) It is a key precursor for organophosphorus insecticides like Dimethoate and Omethoate.[\[1\]\[2\]\[8\]](#)
- **Other Industries:** It is also employed as a solvent and in the production of surfactants, adhesives, and dyes.[\[1\]\[14\]](#)

Toxicology and Safety

Methyl chloroacetate is a hazardous substance that requires careful handling. It is toxic if inhaled, ingested, or absorbed through the skin.[\[4\]\[15\]](#)

Acute Toxicity Data

Table 3: Acute Toxicity of **Methyl Chloroacetate**

Exposure Route	Species	Value	Reference
Oral LD50	Rat	107 mg/kg	[4][6][7]
Mouse	240 mg/kg	[16]	
Dermal LD50	Rabbit	318 mg/kg	[4][6]
Rat	137 mg/kg	[4][6]	
Inhalation LC50	Rat	210 ppm (4 h)	[4][6]
Rat	0.638 mg/L (4 h)	[6]	

Health Effects and Hazards

- Acute Effects: Contact can cause severe irritation and burns to the skin and eyes, with a risk of serious eye damage.[7][15] Inhalation can irritate the nose, throat, and lungs, leading to coughing, shortness of breath, and potentially fatal pulmonary edema.[7][15]
- Genotoxicity: Data on genotoxicity is limited. Studies on the parent compound, monochloroacetic acid, suggest a low potential for DNA damage and mutagenicity.[12] However, in an Ames fluctuation test, related haloacetic acids (but not monochloroacetic acid itself) showed some mutagenic activity in *Salmonella typhimurium* strain TA100.[17] Further research is needed for a conclusive profile. No evidence of carcinogenicity has been established.[7][16]

Handling and Safety Precautions

Due to its hazardous nature, strict safety protocols must be followed when handling **methyl chloroacetate**.

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile or butyl rubber) are mandatory.[4]

- Eye Protection: Safety goggles and a face shield must be worn.[\[4\]](#)
- Respiratory Protection: Work must be conducted in a well-ventilated area or under a chemical fume hood.[\[4\]](#) If ventilation is inadequate, appropriate respiratory protection is required.
- Clothing: A lab coat or chemical-resistant clothing should be worn.[\[4\]](#)

Engineering Controls:

- Use in a well-ventilated area, preferably a fume hood.[\[4\]](#)
- Emergency eyewash stations and safety showers must be readily accessible.[\[15\]](#)

Spill and Disposal:

- In case of a spill, evacuate the area.[\[15\]](#) Absorb the spill with an inert, non-combustible material like sand or vermiculite.[\[15\]](#)
- Collect the absorbed material in a sealed container for disposal as hazardous waste.[\[15\]](#)
- Disposal must be in accordance with local, state, and federal regulations.[\[15\]](#)

First Aid Measures

Table 4: First Aid for **Methyl Chloroacetate** Exposure

Exposure Route	First Aid Procedure	Reference
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.	[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.	[4]
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.	[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	[4]

Conclusion

Methyl chloroacetate is a fundamentally important chemical intermediate with broad applications, particularly in the synthesis of pharmaceuticals and agrochemicals. Its dual reactivity as an ester and an alkyl halide allows for a wide range of chemical transformations. However, its high toxicity and corrosive nature necessitate stringent safety measures and proper handling protocols. A thorough understanding of its properties, reactivity, and hazards is essential for its safe and effective use in research and development and industrial production.

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